

physical and chemical properties of mercuric benzoate

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: Mercuric benzoate

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An In-depth Technical Guide to the Physical and Chemical Properties of **Mercuric Benzoate**

This technical guide provides a comprehensive overview of the physical and chemical properties of **mercuric benzoate**, tailored for researchers, scientists, and professionals in drug development. The document details its characteristics, methods of synthesis, and chemical reactivity, presenting quantitative data in structured tables and illustrating key processes with diagrams.

Chemical Identity

- IUPAC Name: Mercury(2+);dibenzoate[1]
- CAS Number: 583-15-3[1][2][3][4][5][6][7]
- Molecular Formula: $C_{14}H_{10}HgO_4$ [1][2][4][6][7]
- Synonyms: Mercury dibenzoate, Benzoic acid, mercury(2+) salt, Mercury(II) benzoate[2][4][7][8]

Physical Properties

Mercuric benzoate is a white, crystalline, odorless solid.[1][2][4][8] It is sensitive to light and should be stored accordingly.[1][2][3][4][8]

Table 1: Physical Characteristics of Mercuric Benzoate

Property	Value	Source
Molecular Weight	442.82 g/mol	[1][2][4][6]
Melting Point	165 °C / 166-167 °C	[1][2][3][4][5]
Appearance	White crystalline solid	[1][2][3]
Odor	Odorless	[1][2]

Table 2: Solubility of Mercuric Benzoate

Solvent	Solubility	Source
Water	Slightly soluble. 1.2 g/100 mL at 15°C, 2.5 g/100 mL at 100°C.	[1][3][4]
Alcohol	Slightly soluble	[2][3][4][6]
Sodium Chloride Solutions	Soluble	[2][3][4][6][8]
Ammonium Benzoate Solutions	Soluble	[2][3][4][8]
Benzene	Soluble	[1]

Chemical Properties and Reactivity

Mercuric benzoate is an organomercuric compound that exhibits reactivity typical of this class of substances.[1][2]

- **Light Sensitivity:** The compound is sensitive to light and should be stored in light-protected containers.[1][2][3][4]
- **Thermal Decomposition:** It may decompose upon heating to produce corrosive and toxic fumes, including mercury vapor.[2][3] Thermal decomposition is noted to begin at approximately 170°C.[1]
- **Hydrolysis:** When boiled with water or alcohol, **mercuric benzoate** can hydrolyze to form a basic salt and free benzoic acid.[1][6]

- **Reactivity with Thiols:** **Mercuric benzoate** can react with thiol groups (-SH) present in proteins, leading to the formation of mercaptides. This interaction is a key mechanism of its toxicity.[1]

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- To cite this document: BenchChem. [physical and chemical properties of mercuric benzoate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1210647#physical-and-chemical-properties-of-mercuric-benzoate]

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Phone: (601) 213-4426

Email: info@benchchem.com